

The Solubility Profile of 4-Phenylphenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Phenylphenol

Cat. No.: B075521

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An in-depth exploration of the solubility of **4-phenylphenol** in various organic solvents, providing key data and methodologies for laboratory applications.

This technical guide offers a comprehensive overview of the solubility of **4-phenylphenol**, a crucial parameter for researchers, scientists, and professionals in drug development and chemical synthesis. Understanding the solubility of this compound in different organic solvents is fundamental for designing and optimizing processes such as reaction chemistry, purification, and formulation. This document provides available quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for solvent selection.

Quantitative Solubility Data

The solubility of **4-phenylphenol** is significantly influenced by the nature of the solvent and the temperature. Generally, it is characterized as being sparingly soluble in water but exhibits good solubility in several common organic solvents, including alcohols, ketones, and ethers.^{[1][2][3]} The presence of a hydroxyl group allows for hydrogen bonding, while the biphenyl structure contributes to its nonpolar character, resulting in a versatile solubility profile.

A summary of the available quantitative solubility data for **4-phenylphenol** is presented in the table below. It is important to note that comprehensive, temperature-dependent solubility data for **4-phenylphenol** in a wide array of organic solvents is not extensively documented in publicly accessible literature.

Table 1: Quantitative Solubility of **4-Phenylphenol** in Various Solvents

Solvent	Temperature (°C)	Solubility
Water	20	0.7 g/L[1]
Methanol	Not Specified	50 mg/mL[1]

Due to the limited availability of comprehensive public data for **4-phenylphenol**, the following table provides solubility data for phenol, a structurally related compound. This information can serve as a useful reference for predicting the general solubility trends of phenolic compounds.

Table 2: Illustrative Solubility of Phenol in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Water	20	8.3[4]
Ethanol	25	Very Soluble
Diethyl Ether	25	Very Soluble
Chloroform	25	Very Soluble
Acetone	25	Miscible[5]
Benzene	Not Specified	8.33 g/100 mL[4]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many scientific applications. The following are detailed methodologies for two common and reliable experimental techniques for determining the solubility of a solid compound like **4-phenylphenol** in an organic solvent.

Isothermal Shake-Flask Method Coupled with Gravimetric Analysis

This is a classic and widely used method for determining equilibrium solubility.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **4-phenylphenol** is added to a known volume of the selected organic solvent in a sealed, thermostatically controlled flask or vial.
- **Equilibration:** The flask is agitated (e.g., using a mechanical shaker or magnetic stirrer) in a constant temperature bath for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached. The temperature should be monitored and controlled throughout the experiment.
- **Phase Separation:** After equilibration, the agitation is stopped, and the suspension is allowed to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
- **Sample Withdrawal:** A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to prevent any solid particles from being transferred. The syringe and filter should be at the same temperature as the solution to avoid precipitation or evaporation.
- **Gravimetric Analysis:**
 - A clean, dry, and pre-weighed container (e.g., a glass vial or evaporating dish) is used to collect the aliquot.
 - The exact weight of the collected saturated solution is determined.
 - The solvent is evaporated from the solution under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the solute).
 - The container with the dried solid residue (**4-phenylphenol**) is weighed again.
- **Calculation of Solubility:** The solubility is calculated as the mass of the dissolved **4-phenylphenol** per mass or volume of the solvent.

Isothermal Shake-Flask Method Coupled with UV-Visible Spectrophotometry

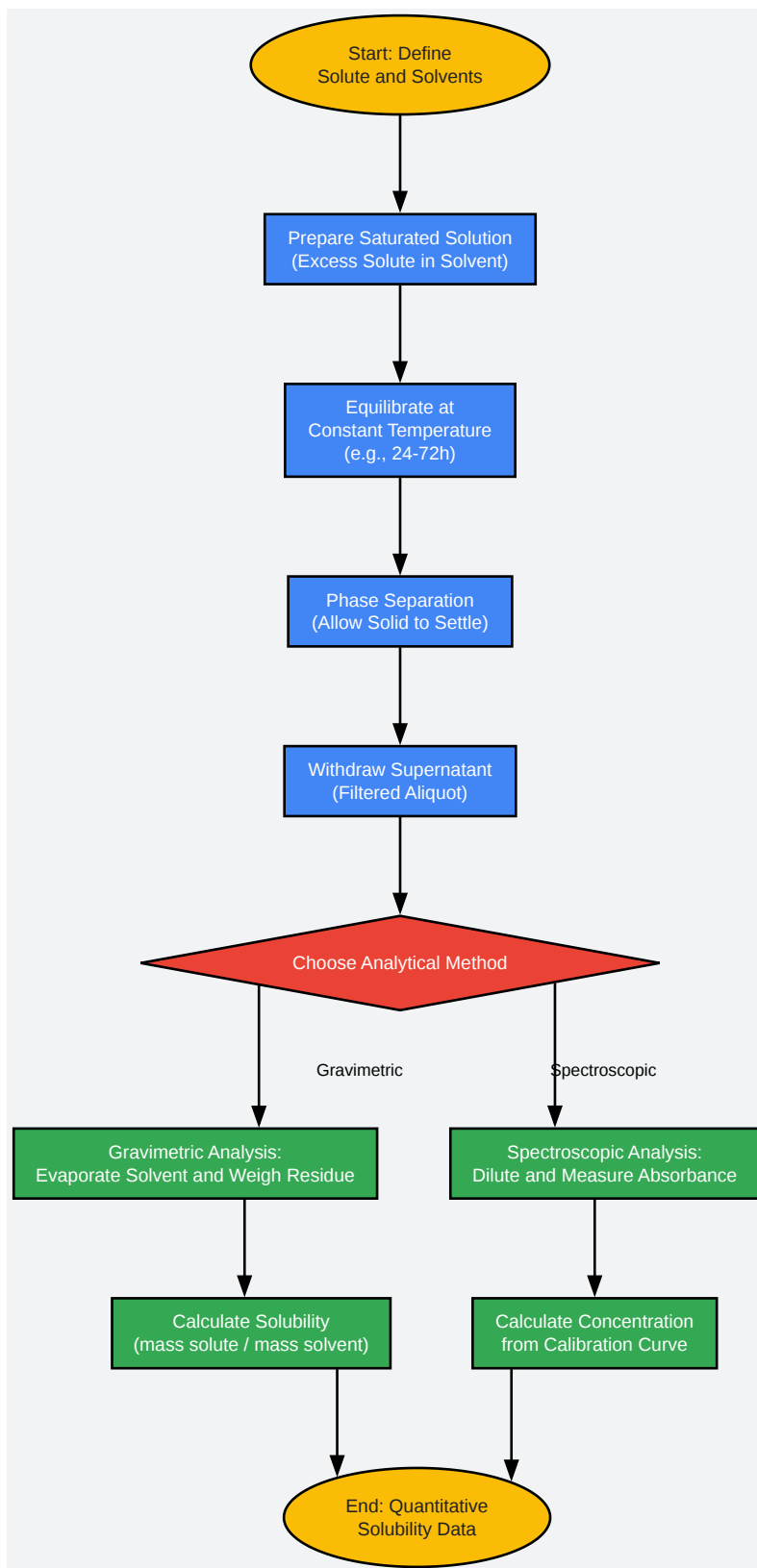
This method is suitable when the solute has a distinct chromophore and absorbs UV-Visible light.

Methodology:

- Preparation of Saturated Solution and Equilibration: Follow steps 1-3 as described in the gravimetric method.
- Sample Withdrawal and Dilution:
 - A clear aliquot of the saturated supernatant is withdrawn as described previously.
 - A known volume of the aliquot is carefully and accurately diluted with the same solvent to a concentration that falls within the linear range of a previously established calibration curve.
- Preparation of Calibration Curve:
 - A series of standard solutions of **4-phenylphenol** of known concentrations in the chosen solvent are prepared.
 - The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}) for **4-phenylphenol** using a UV-Visible spectrophotometer.
 - A calibration curve of absorbance versus concentration is plotted. The curve should be linear and pass through the origin (or be corrected for a blank).
- Sample Analysis: The absorbance of the diluted sample solution is measured at the same λ_{max} .
- Calculation of Solubility: The concentration of **4-phenylphenol** in the diluted sample is determined from the calibration curve. The original concentration in the saturated solution is then calculated by taking the dilution factor into account. This concentration represents the solubility.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **4-phenylphenol**.



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Caption: Workflow for experimental solubility determination.

This guide provides a foundational understanding of the solubility of **4-phenylphenol**. For specific applications, it is recommended to determine the solubility experimentally under the precise conditions of interest. The provided protocols offer a robust starting point for such investigations.

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